

physical and chemical properties of diethyl isonitrosomalonnate

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Compound of Interest

Compound Name: Diethyl Isonitrosomalonnate

Cat. No.: B1337080

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Diethyl Isonitrosomalonnate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl isonitrosomalonnate, also known as diethyl oximinomalonnate or diethyl (hydroxyimino)malonnate, is a key intermediate in organic synthesis. Its chemical structure, featuring both ester and oxime functionalities, makes it a versatile building block for the synthesis of a variety of more complex molecules, including amino acids and heterocyclic compounds. This technical guide provides a detailed overview of the known physical and chemical properties of **diethyl isonitrosomalonnate**, its synthesis, and its role as a synthetic precursor.

Chemical and Physical Properties

Quantitative data for several key physical and chemical properties of **diethyl isonitrosomalonnate** are not readily available in the literature. This is likely due to the compound's thermal instability, as it has been reported to explode upon attempted distillation. The available data is summarized below.

Property	Value	Source
CAS Number	6829-41-0	
Molecular Formula	C ₇ H ₁₁ NO ₅	
Molecular Weight	189.17 g/mol	
Melting Point	58.6-58.8 °C	
Boiling Point	Decomposes upon heating; known to explode during distillation.	
Solubility	Data not available. The compound is typically extracted from aqueous reaction mixtures using diethyl ether.	
pKa	Data not available.	

Spectral Data:

Experimental ¹H NMR, ¹³C NMR, and IR spectral data for **diethyl isonitrosomalonate** are not available in the public domain.

Synthesis of Diethyl Isonitrosomalonate

The most common and well-documented method for the synthesis of **diethyl isonitrosomalonate** is the nitrosation of diethyl malonate.

Experimental Protocol: Nitrosation of Diethyl Malonate[1]

Materials:

- Diethyl malonate (50 g, 47.4 mL, 0.312 mole)
- Glacial acetic acid (57 mL)

- Water (81 mL)
- Sodium nitrite (65 g, 0.944 mole)
- Diethyl ether
- Ice

Equipment:

- 500-mL three-necked, round-bottomed flask
- Mechanical stirrer
- Thermometer
- Separatory funnel

Procedure:

- Place 50 g (47.4 mL, 0.312 mole) of diethyl malonate into a 500-mL three-necked, round-bottomed flask equipped with a mechanical stirrer and a thermometer.
- Cool the flask in an ice bath.
- With stirring, add a mixture of 57 mL of glacial acetic acid and 81 mL of water.
- While maintaining the temperature at approximately 5°C, add a total of 65 g (0.944 mole) of sodium nitrite in portions over a period of 1.5 hours.
- After the addition of sodium nitrite is complete, remove the ice bath and continue stirring for 4 hours. The temperature of the reaction mixture will rise to a maximum of 34–38°C within 2 hours and then gradually decrease.
- Transfer the reaction mixture to a separatory funnel and extract with two 50-mL portions of diethyl ether.

- The combined ethereal solution of **diethyl isonitrosomalonate** can be used immediately in subsequent reactions or stored overnight in a refrigerator.

Note: No attempt should be made to purify **diethyl isonitrosomalonate** by distillation due to the risk of explosion.

Chemical Reactivity and Applications

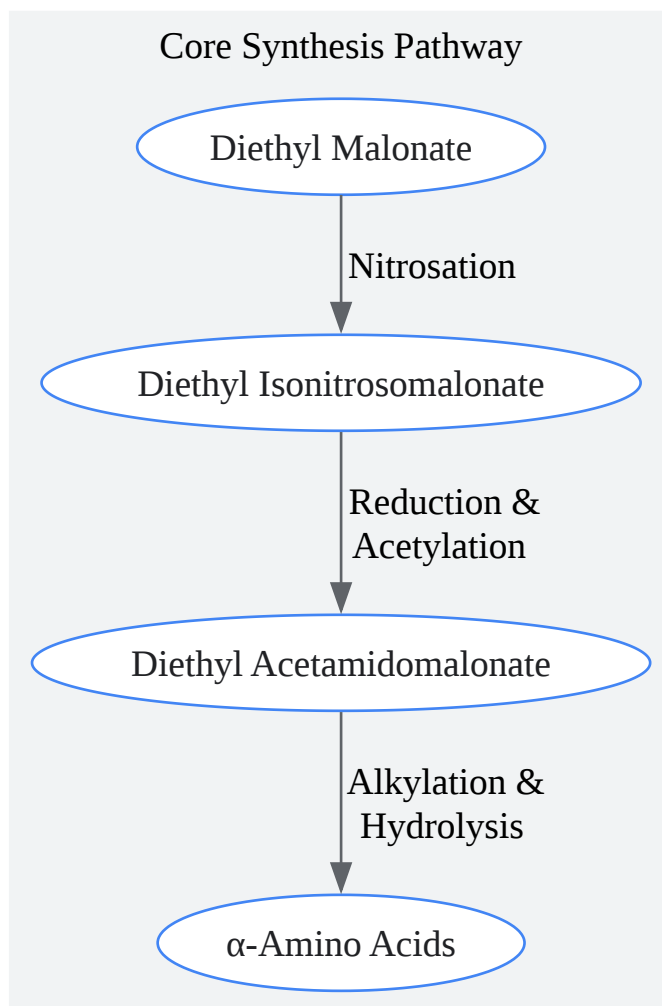
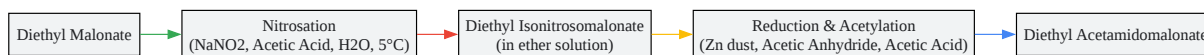
Diethyl isonitrosomalonate is primarily used as an intermediate in the synthesis of other valuable organic compounds. Its most notable application is in the production of diethyl acetamidomalonate, a precursor for the synthesis of α -amino acids.

Synthesis of Diethyl Acetamidomalonate

The ethereal solution of **diethyl isonitrosomalonate** obtained from the nitrosation of diethyl malonate can be directly used for the synthesis of diethyl acetamidomalonate. The process involves the reduction of the isonitroso group and subsequent acetylation.

Experimental Workflows

The synthesis of diethyl acetamidomalonate from diethyl malonate via **diethyl isonitrosomalonate** represents a common experimental workflow.



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